

# Vergleichsleitfaden zur quantitativen Analyse des Vinylalkoholgehalts in Polyvinylbutyral

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vinylbutyraldehydlosung

Cat. No.: B15481046

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Dieser Leitfaden bietet einen objektiven Vergleich verschiedener Methoden zur quantitativen Bestimmung des Vinylalkoholgehalts (VA) in Polyvinylbutyral (PVB). Detaillierte experimentelle Protokolle und Leistungsdaten werden zur Verfügung gestellt, um Forschern bei der Auswahl der für ihre Anforderungen am besten geeigneten Technik zu helfen.

## Einleitung

Polyvinylbutyral (PVB) ist ein Harz, das hauptsächlich für Anwendungen verwendet wird, die eine starke Bindung, optische Klarheit, Haftung auf vielen Oberflächen, Zähigkeit und Flexibilität erfordern.<sup>[1]</sup> Es wird aus Polyvinylalkohol durch Reaktion mit Butyraldehyd hergestellt. Der verbleibende Anteil an nicht umgesetzten Hydroxylgruppen (Vinylalkoholeinheiten) in der Polymerkette ist entscheidend für die physikalischen Eigenschaften des PVB, wie z. B. seine Haftfestigkeit und Wasserlöslichkeit. Eine genaue quantitative Analyse des VA-Gehalts ist daher für die Qualitätskontrolle und Materialcharakterisierung unerlässlich.

## Vergleich der Analysemethoden

Die folgende Tabelle fasst die wichtigsten quantitativen Methoden zur Bestimmung des Vinylalkoholgehalts in PVB zusammen und vergleicht sie anhand verschiedener Leistungsparameter.

Merkmal	Titrationmethode (ASTM D1396)	Fourier-Transform-Infrarotspektroskopie (FTIR)	Kernspinresonanzspektroskopie (NMR)
Prinzip	Acetylierung der Hydroxylgruppen mit einem Überschuss an Essigsäureanhydrid in Pyridin, gefolgt von der Rücktitration der überschüssigen Essigsäure.	Messung der Absorption von Infrarotstrahlung durch die O-H-Streckschwingung der Vinylalkoholeinheiten.	Messung der Resonanzfrequenzen von $^1\text{H}$ - oder $^{13}\text{C}$ -Kernen in einem Magnetfeld zur Bestimmung der relativen Anteile der verschiedenen Monomereinheiten.
Vorteile	Etablierte Standardmethode, kostengünstig, erfordert keine hochentwickelte Ausrüstung.	Schnell, zerstörungsfrei, erfordert nur minimale Probenvorbereitung, kann für die Online-Prozesskontrolle verwendet werden.	Liefert detaillierte strukturelle Informationen, hohe Genauigkeit und Präzision, gilt als primäre quantitative Methode.
Nachteile	Zeitaufwändig, erfordert den Umgang mit gefährlichen Reagenzien (Pyridin, Essigsäureanhydrid), kann durch saure oder basische Verunreinigungen gestört werden.	Die Quantifizierung kann durch die breite OH-Bande und Wasserstoffbrückenbindungen erschwert werden, erfordert eine sorgfältige Kalibrierung. <a href="#">[2]</a>	Teure Ausrüstung, erfordert Fachwissen für die Bedienung und Dateninterpretation, längere Messzeiten.
Probenvorbereitung	Auflösen der PVB-Probe in einem geeigneten Lösungsmittel.	Dünner Film oder KBr-Pressling.	Auflösen der PVB-Probe in einem deuterierten Lösungsmittel.

## Detaillierte experimentelle Protokolle

Die Standardtestmethoden für die chemische Analyse von Poly(vinylbutyral) sind in ASTM D1396 beschrieben.[3][4] Die Bestimmung des Polyvinylalkoholgehalts erfolgt durch Acetylierung.

Reagenzien:

- Pyridin-Essigsäureanhydrid-Reagenz: Langsam 1000 ml Pyridin und 87 ml Essigsäureanhydrid mischen.[4]
- 0,5 N alkoholische Kaliumhydroxid (KOH)-Lösung.[4]
- Phenolphthalein-Indikatorlösung.[4]

Verfahren:

- Eine genau abgewogene Menge der PVB-Probe in einen Erlenmeyerkolben geben.
- Eine bekannte Menge des Pyridin-Essigsäureanhydrid-Reagenzes hinzufügen.
- Die Mischung erhitzen, um die Acetylierung der Hydroxylgruppen zu gewährleisten.
- Nach dem Abkühlen wird der Überschuss an Essigsäureanhydrid mit Wasser zersetzt.
- Einige Tropfen Phenolphthalein-Indikatorlösung zugeben und mit der standardisierten 0,5 N alkoholischen KOH-Lösung bis zum Farbumschlag titrieren.[4]
- Eine Blindprobe ohne PVB wird unter den gleichen Bedingungen durchgeführt.
- Der Polyvinylalkoholgehalt wird aus der Differenz des KOH-Verbrauchs zwischen der Blindprobe und der Probe berechnet.

Die FTIR-Spektroskopie ist eine schnelle Methode zur Identifizierung und Quantifizierung funktioneller Gruppen. Die charakteristische breite Bande für die OH-Gruppe in PVB erscheint typischerweise im Bereich von  $3442\text{ cm}^{-1}$  bis  $3490\text{ cm}^{-1}$ . [2]

Verfahren:

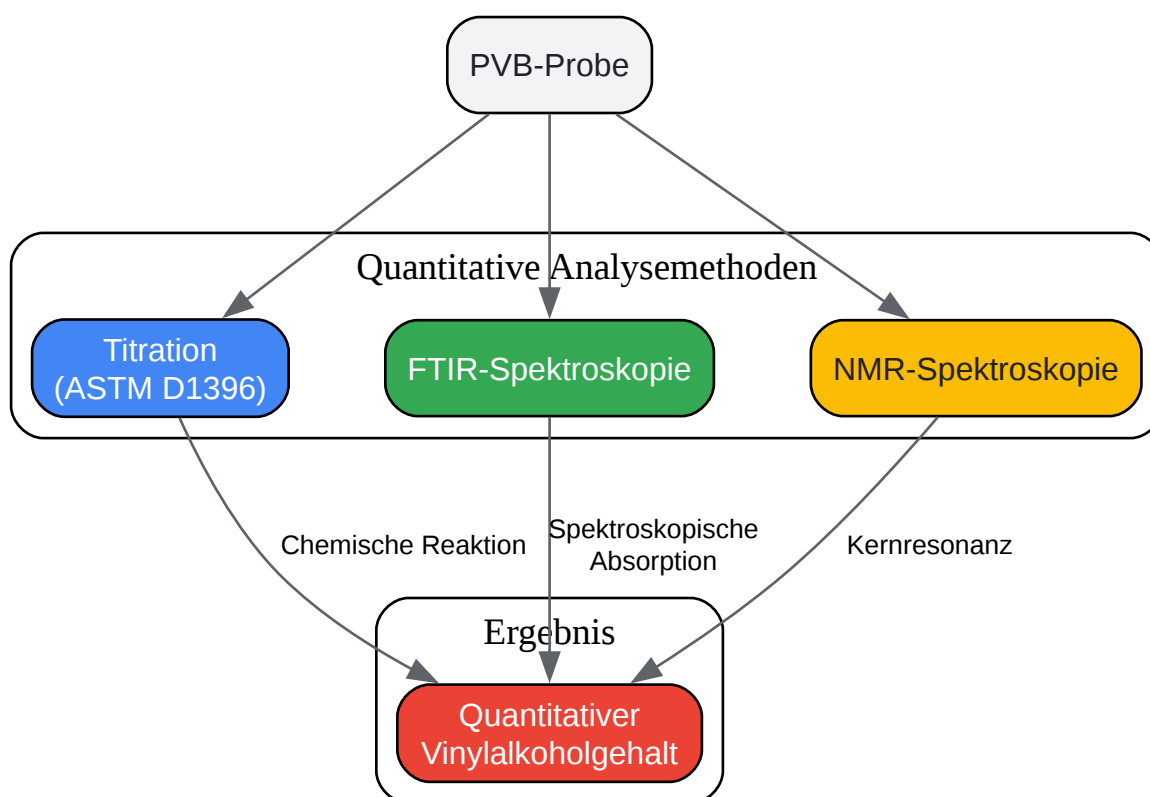
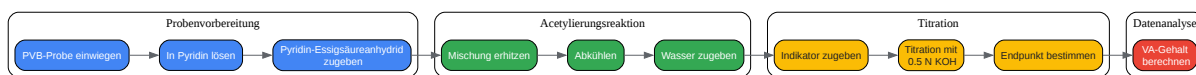
- Probenvorbereitung: Ein dünner Film der PVB-Probe wird durch Lösungs-Casting oder Heißpressen hergestellt. Alternativ kann die Probe mit Kaliumbromid (KBr) zu einem Pressling vermahlen werden.
- Spektrenaufnahme: Das FTIR-Spektrum der Probe wird aufgezeichnet.
- Quantitative Analyse:
  - Kalibrierkurve: Es wird eine Kalibrierkurve erstellt, indem die Fläche oder Höhe der OH-Bande von PVB-Proben mit bekanntem Vinylalkoholgehalt (bestimmt durch eine Referenzmethode wie Titration oder NMR) gegen die Konzentration aufgetragen wird.
  - Analyse der unbekannten Probe: Das Spektrum der unbekannten Probe wird unter den gleichen Bedingungen aufgenommen, und die Fläche oder Höhe der OH-Bande wird zur Bestimmung des VA-Gehalts anhand der Kalibrierkurve verwendet.

Die  $^1\text{H}$ -NMR-Spektroskopie ist eine leistungsstarke Technik zur detaillierten Strukturanalyse und Quantifizierung der Monomeranteile in PVB.<sup>[5][6][7][8]</sup>

Verfahren:

- Probenvorbereitung: Eine genau abgewogene Menge der PVB-Probe wird in einem geeigneten deuterierten Lösungsmittel (z. B. DMSO- $d_6$  oder  $\text{CDCl}_3$ ) gelöst.
- Spektrenaufnahme: Das  $^1\text{H}$ -NMR-Spektrum wird aufgenommen.
- Quantitative Analyse: Die molaren Anteile der Vinylbutyral-, Vinylalkohol- und Vinylacetateinheiten werden durch Integration der entsprechenden Signale im Spektrum bestimmt.
  - Die Signale der Protonen in den verschiedenen Einheiten erscheinen bei charakteristischen chemischen Verschiebungen.
  - Durch den Vergleich der Integralflächen der Signale, die den jeweiligen Monomereinheiten zugeordnet sind, kann der relative Anteil jeder Komponente berechnet werden.

## Visualisierungen



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Polyvinyl butyral - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]

- 3. standards.iteh.ai [standards.iteh.ai]
- 4. img.antpedia.com [img.antpedia.com]
- 5. Unravelling Main- and Side-Chain Motions in Polymers with NMR Spectroscopy and Relaxometry: The Case of Polyvinyl Butyral - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Dynamics of poly(vinyl butyral) studied using dielectric spectroscopy and  $^1\text{H}$  NMR relaxometry - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/C7CP02595E [pubs.rsc.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Vergleichsleitfaden zur quantitativen Analyse des Vinylalkoholgehalts in Polyvinylbutyral]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15481046#quantitative-analyse-des-vinylalkoholgehalts-in-polyvinylbutyral]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)